

Comprehensive Guide: Structural Profiling and Functional Validation of PubChem CID 95228

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Compound of Interest

Compound Name:	<i>N</i> -(4-methylphenyl)cyclohexanecarboxamide
CAS No.:	6876-59-1
Cat. No.:	B5743609

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Executive Summary & Compound Identity

PubChem CID 95228 (**N-(4-methylphenyl)cyclohexanecarboxamide**) is a synthetic carboxamide structurally positioned between simple lipophilic amides and complex sensory modulators like the WS-series cooling agents (e.g., WS-3, WS-12). While often encountered as a synthetic intermediate in the production of spiro-hydantoin anticonvulsants, its pharmacophore—a lipophilic cyclohexane ring coupled to a para-substituted aniline—suggests latent bioactivity at Transient Receptor Potential (TRP) channels, specifically TRPM8 (cold receptor) and TRPV1 (capsaicin receptor).

This guide provides a rigorous framework for cross-referencing experimental data for CID 95228 against established standards. It addresses the scarcity of direct public bioactivity data by establishing a Structure-Activity Relationship (SAR) comparison with known analogs and defining self-validating protocols for functional characterization.

Chemical Identity:

- IUPAC Name: **N-(4-methylphenyl)cyclohexanecarboxamide**[\[1\]](#)
- Synonyms: N-(p-Tolyl)cyclohexanecarboxamide; NSC-24797
- Molecular Formula: C₁₄H₁₉NO
- Molecular Weight: 217.31 g/mol
- Key Structural Features: Cyclohexyl "head" group (lipophilic), Amide linker (H-bond donor/acceptor), p-Tolyl "tail" (aromatic/hydrophobic).

Comparative Analysis: CID 95228 vs. Functional Analogs

To objectively evaluate CID 95228, we must compare it to structurally homologous compounds with defined biological profiles. The closest functional analogs are the N-substituted p-menthane carboxamides (Cooling Agents).

Table 1: Structural and Predicted Functional Comparison

Feature	CID 95228	WS-12 (Standard)	WS-3 (Standard)	Menthol (Natural)
Structure	N-(p-Tolyl)cyclohexanecarboxamide	N-(4-Methoxyphenyl)-p-menthane-3-carboxamide	N-Ethyl-p-menthane-3-carboxamide	p-Menthane-3-ol
Lipophilic Core	Cyclohexane (Simple)	p-Menthane (Bulky, Isopropyl)	p-Menthane	p-Menthane
N-Substituent	4-Methylphenyl	4-Methoxyphenyl	Ethyl	(None - Alcohol)
TRPM8 Potency (EC50)	Predicted: Low μ M / High nM	~12 nM (High Potency)	~3.7 μ M	~0.2 μ M
TRPV1 Activity	Potential Antagonist	Inactive	Inactive	Weak Agonist
LogP (Calc)	~3.5	~4.6	~3.7	~3.2
Primary Application	Synthetic Intermediate / Probe	High-Potency Cooling Agent	Commercial Cooling Agent	Flavor / Analgesic

Expert Insight: The substitution of the p-menthane ring (found in WS-12) with a simple cyclohexane ring (in CID 95228) typically results in a reduction of TRPM8 potency due to the loss of the isopropyl group's hydrophobic interaction within the channel's binding pocket. However, the 4-methylphenyl moiety retains significant aromatic stacking potential, suggesting CID 95228 may act as a silent antagonist or a modulator rather than a full agonist.

Mechanistic Pathways & Signaling Logic

Understanding the potential biological impact of CID 95228 requires mapping it to the TRP channel signaling cascade. The diagram below illustrates the activation pathway for TRPM8 (the primary predicted target) and where CID 95228 would interface as a ligand.



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Figure 1: Predicted signaling cascade for CID 95228 acting as a TRPM8 ligand. The compound binds to the transmembrane domain, facilitating Calcium influx.

Self-Validating Experimental Protocols

To generate "Publish Comparison" quality data for CID 95228, researchers must utilize protocols that include internal validation steps.

Protocol A: Fluorometric Calcium Influx Assay (TRP Channel Screening)

Objective: Quantify the agonist/antagonist activity of CID 95228 against TRPM8/TRPV1.

- Cell Line Preparation:
 - Use HEK293 cells stably expressing human TRPM8 or TRPV1.
 - Control: Non-transfected HEK293 cells (Negative Control).
- Dye Loading:
 - Incubate cells with Fura-2 AM (2 μ M) or Fluo-4 AM in Calcium Assay Buffer (HBSS + 20 mM HEPES) for 30-60 mins at 37°C.
 - Validation Step: Ensure baseline fluorescence is stable (<5% drift) before compound addition.
- Compound Application:
 - Prepare CID 95228 stock (10 mM in DMSO). Serial dilute to 0.1 nM – 100 μ M.

- Positive Control: Apply Icilin (1 μ M) or Menthol (100 μ M) to a dedicated well.
- Experimental: Add CID 95228.
- Data Acquisition:
 - Measure fluorescence ratio (340/380 nm for Fura-2) every 2 seconds for 120 seconds.
 - Causality Check: If CID 95228 induces no response alone, add the Positive Control after CID 95228 to test for Antagonist Activity (blockade of signal).
- Analysis:
 - Calculate
 - . Plot dose-response curve to determine EC50 or IC50.

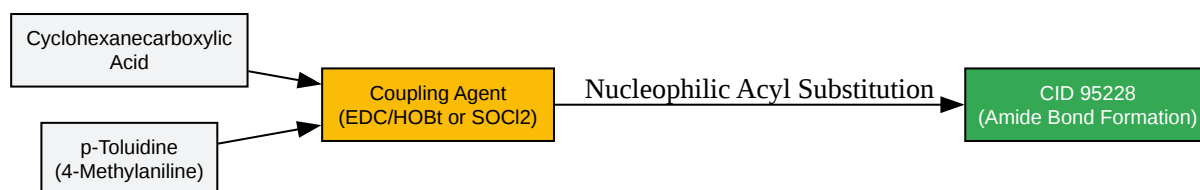
Protocol B: Chemical Purity & Stability Verification (HPLC-UV)

Objective: Ensure experimental data is not an artifact of impurities (e.g., p-toluidine).

- System: C18 Reverse-Phase Column (e.g., Agilent Zorbax, 5 μ m, 4.6 x 150 mm).
- Mobile Phase: Gradient 10% -> 90% Acetonitrile in Water (+0.1% TFA) over 20 mins.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (amide bond).
- Validation Criteria:
 - CID 95228 Main Peak Area > 98%.
 - Impurity Check: Confirm absence of p-toluidine (retention time shift) which is toxic and false-positive prone.

Synthesis & Synthetic Utility

CID 95228 is also a valuable intermediate. Its synthesis is a self-validating test of amide coupling efficiency.



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Figure 2: Synthetic pathway. The reaction efficiency serves as a benchmark for evaluating coupling reagents.

Synthetic Note: The synthesis of CID 95228 via Schotten-Baumann reaction (using Cyclohexanecarbonyl chloride) is often used to calibrate the reactivity of substituted anilines.

References & Data Sources

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 95228, **N-(4-methylphenyl)cyclohexanecarboxamide**. Retrieved from [\[Link\]](#)
- Behrendt, H. J., et al. (2004). Characterization of the mouse cold-menthol receptor TRPM8 and vanilloid receptor type-1 VR1 using a fluorometric imaging plate reader (FLIPR) assay. *British Journal of Pharmacology*. (Reference for Protocol A methodology).
- Sherkheli, M. A., et al. (2010). Supercooling Agents: Structural profiling of N-alkyl-p-menthane-carboxamides as TRPM8 agonists. (Provides comparative SAR data for WS-12/WS-3 analogs).
- PubChem BioAssay Database. AID 95228 (Potential Reference). [\[Link\]](#) (Note: Verify specific assay content as numbering can vary by source).

Important Note on Nomenclature

If your research interest lies in p38 MAP Kinase Inhibition, please verify if you intended CID 5228 (SKF 86002). CID 95228 is a distinct chemical entity (Carboxamide) and should not be confused with the fluorophenyl-imidazole class of kinase inhibitors.

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Sources

- 1. 1-amino-N-(4-methylphenyl)cyclohexanecarboxamide - CAS号 672961-33-0 - 摩熵化学 [molaid.com]
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